

A Technical Guide to Deuterated Nonanoic Acid for Quantitative Analysis

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Compound of Interest

Compound Name: *Nonanoic acid-d2*

Cat. No.: *B12404935*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth comparison and analysis of **Nonanoic acid-d2**, also known as Pelargonic acid-d2. It clarifies the chemical identity of these isotopically labeled compounds, details their physicochemical properties, and outlines their primary application as internal standards in quantitative mass spectrometry. This document serves as a practical resource, offering detailed experimental protocols and illustrating the biochemical context and analytical workflows involved.

Introduction: Clarifying the Nomenclature

Nonanoic acid and Pelargonic acid are trivial names for the same chemical entity: a saturated fatty acid containing a nine-carbon chain. The International Union of Pure and Applied Chemistry (IUPAC) name is Nonanoic acid. Therefore, "**Nonanoic acid-d2**" and "Pelargonic acid-d2" refer to the identical molecule that has been isotopically labeled with two deuterium (^2H or D) atoms.

The designation "-d2" typically signifies that two hydrogen atoms at the alpha-carbon position (C2) have been replaced with deuterium. This isotopic substitution renders the molecule

chemically identical to its endogenous counterpart but mass-shifted, making it an ideal internal standard for stable isotope dilution analysis by mass spectrometry.

Physicochemical Properties

Deuterated nonanoic acid is commercially available in various isotopic purities and labeling schemes. The most common form is d2-labeled at the C2 position, though more heavily labeled variants like d17 are also utilized. The key properties are summarized below for comparison.

Table 1: Comparison of Nonanoic Acid and its Deuterated Isotopologues

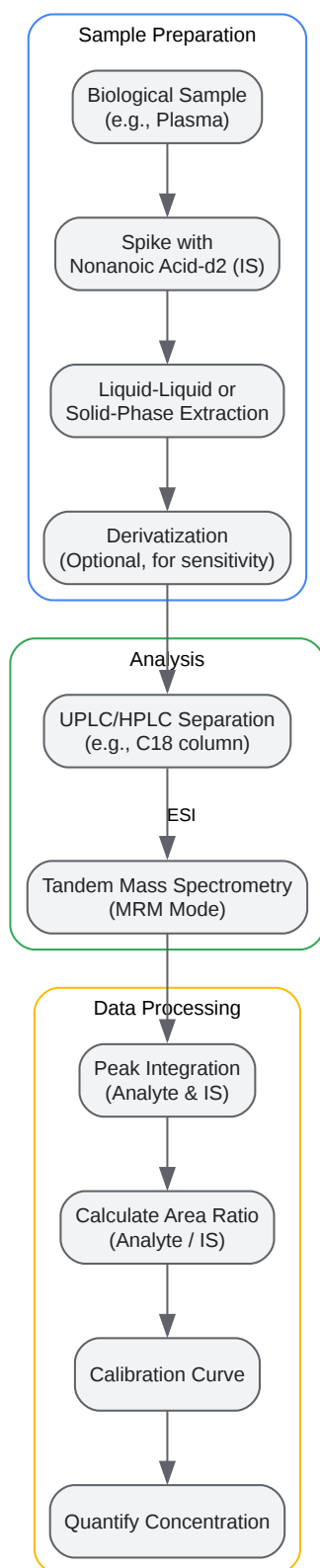
Property	Nonanoic Acid (Unlabeled)	Nonanoic acid-d2 (2,2-dideuterio)	Nonanoic acid-d17 (perdeuterated)
Synonyms	Pelargonic acid, C9:0	Pelargonic acid-d2	Pelargonic acid-d17
Molecular Formula	C ₉ H ₁₈ O ₂	C ₉ H ₁₆ D ₂ O ₂	C ₉ HD ₁₇ O ₂
Molecular Weight (g/mol)	158.24	160.25	175.34
Monoisotopic Mass (Da)	158.1307	160.1432	175.2372
CAS Number	112-05-0	62689-94-5	130348-94-6
Typical Chemical Purity	>96% [1]	>98% [2]	>98% [3]
Typical Isotopic Purity	N/A	≥98% Deuterium Incorporation	≥98% Deuterium Incorporation
Physical Form	Oily Liquid [4]	Oily Liquid	Oily Liquid
Boiling Point (°C)	268-269 [1]	Not Reported	Not Reported
Melting Point (°C)	9 [1]	Not Reported	Not Reported
Solubility	Insoluble in water; soluble in organic solvents [4]	Insoluble in water; soluble in organic solvents	Insoluble in water; soluble in organic solvents

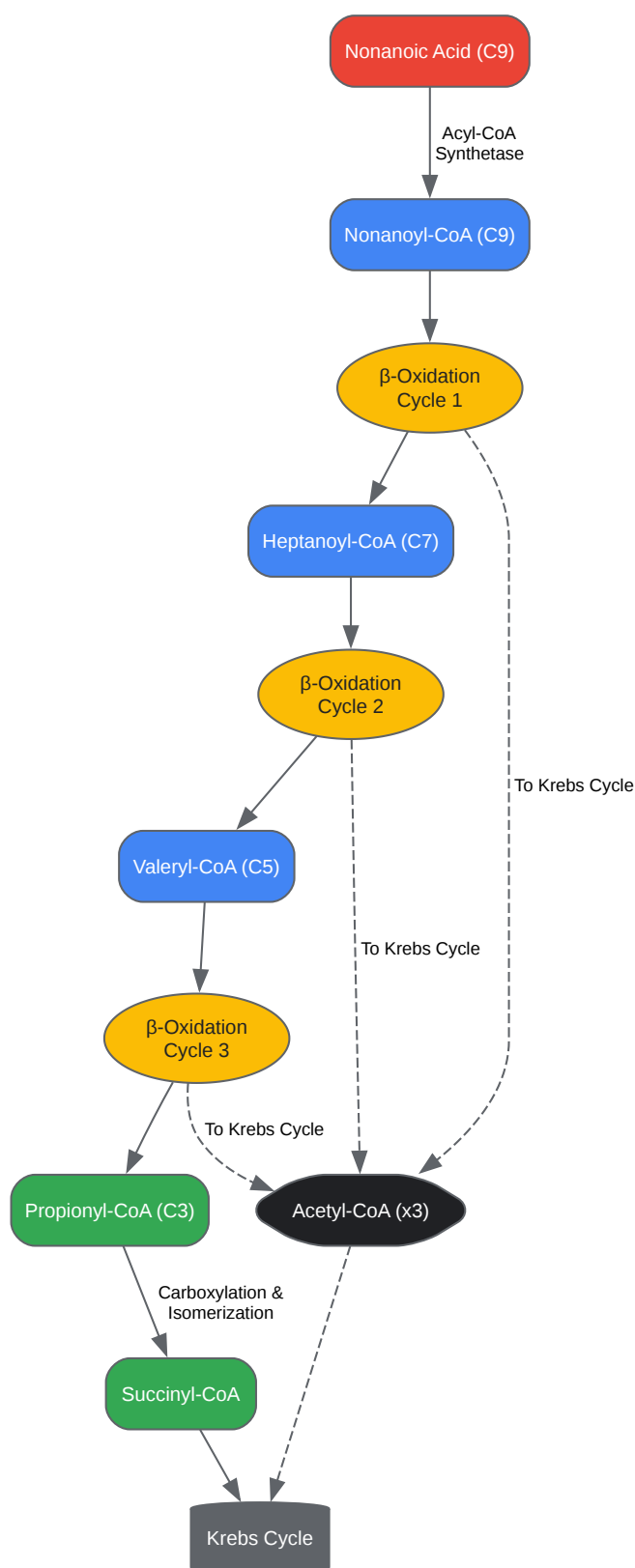
Application: Internal Standard for Quantitative Mass Spectrometry

The primary application of **Nonanoic acid-d2** is as an internal standard (IS) for the accurate quantification of endogenous nonanoic acid in complex biological matrices such as plasma, serum, tissues, and feces.[2] The stable isotope dilution (SID) method is the gold standard for quantitative mass spectrometry because the IS co-elutes with the analyte and experiences similar extraction inefficiencies and ionization suppression/enhancement effects in the mass spectrometer source.[5] This allows for highly precise and accurate correction of the analyte signal.

Experimental Workflow

The general workflow for using **Nonanoic acid-d2** as an internal standard involves sample preparation, LC-MS/MS analysis, and data processing. A known concentration of the deuterated standard is spiked into the biological sample and calibration standards at the beginning of the sample preparation process.





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